

Comparative Characterization Guide: L- - Homohydroxyproline HCl vs. L-Hydroxyproline

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Compound of Interest

Compound Name: *L-beta-Homohydroxyproline.HCl*

Cat. No.: *B13397627*

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Executive Summary

L-

-Homohydroxyproline

HCl (specifically (2S,4R)-4-hydroxy-pyrrolidin-2-yl-acetic acid hydrochloride) represents a critical scaffold in modern peptidomimetic drug design. Unlike its parent compound, L-trans-4-Hydroxyproline (Hyp), this

-amino acid derivative contains an additional methylene group (

) inserted between the pyrrolidine ring and the carboxylate group.

This structural homologation imparts unique proteolytic stability and alters the folding propensity of derived peptides (forming

-peptides or "foldamers"). This guide provides a technical comparison of the NMR spectral signatures of these two molecules, equipping researchers to validate identity and purity with high confidence.

Structural Logic & Nomenclature

To interpret the NMR data correctly, one must understand the shift in numbering systems caused by homologation.

- L-Hydroxyproline (Hyp): An

-amino acid. The carboxylate is directly attached to the C2 (chiral) ring carbon.

- L-

-Homohydroxyproline (

-HHyp): A

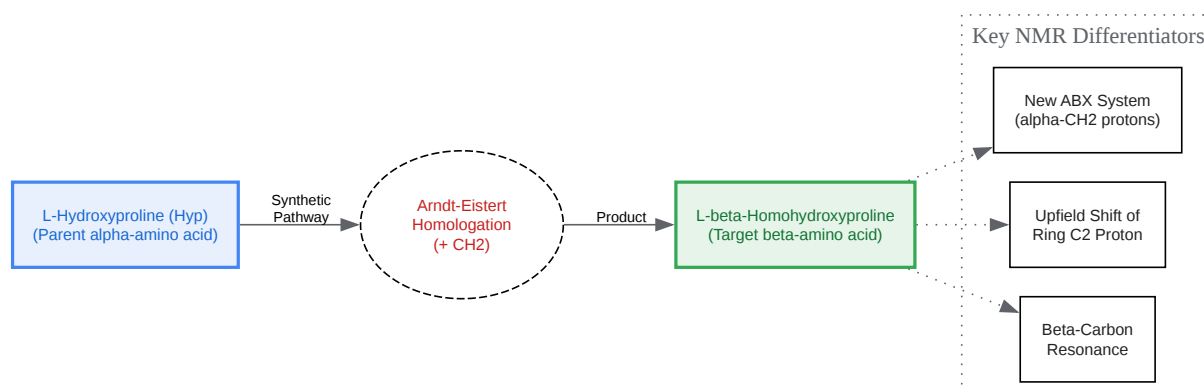
-amino acid. The carboxylate is separated from the ring by a methylene bridge (C

). The chiral ring carbon becomes C

in amino acid nomenclature, though ring numbering (2,3,4,5) is often retained for clarity.

Visualization: Structural Homologation

The following diagram illustrates the structural relationship and the insertion of the methylene unit that defines the spectral differences.



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Figure 1: Structural evolution from Hydroxyproline to

-Homohydroxyproline, highlighting the key NMR diagnostic centers.

Comparative ^1H NMR Characterization

The proton NMR spectrum of

-HHyp is distinct from Hyp primarily due to the appearance of diastereotopic protons on the new

-methylene group.

Solvent Context: Data typically referenced in D

O (exchangeable protons H-N and O-H are not visible) or DMSO-

(exchangeable protons visible). The HCl salt form ensures the amine is protonated (in ring).

Table 1: Diagnostic ^1H NMR Signals (D O, 400 MHz)

Proton Position	L-Hydroxyproline (Hyp) (ppm)	L-Homohydroxyproline (ppm)	Signal Morphology	Mechanistic Explanation
-CH (New)	N/A	2.60 – 2.90	dd or m (ABX)	The "Fingerprint" Region. These two protons are diastereotopic (chemically non-equivalent) due to the adjacent chiral center (C2). They couple to each other (geminal) and the H-2 ring proton.
H-2 (Ring)	4.3 – 4.4	3.9 – 4.1	Multiplet	Upfield Shift. In Hyp, H-2 is deshielded by the direct carboxylate. In -HHyp, the carboxylate is further away, reducing the electron-withdrawing effect.
H-4 (CH-OH)	4.5 – 4.6	4.5 – 4.6	Broad Multiplet	Unchanged. The environment of the hydroxylated carbon remains

largely similar;
the characteristic
"W-coupling"
with H-2 may be
altered but
chemical shift is
stable.

H-5 (Ring)	3.3 – 3.5	3.3 – 3.5	Multiplet	Stable. Protons adjacent to the nitrogen remain in the typical range for pyrrolidine rings.
H-3 (Ring)	2.1 – 2.4	1.8 – 2.3	Multiplet	Complex coupling due to ring puckering (endo/exo).

Key Analysis Insight: The ABX System

In

-HHyp, the new methylene group (

) creates an ABX spin system with the H-2 proton on the ring.

- Observation: You will see two distinct signals (or a complex overlap) around 2.7 ppm.
- Validation: A COSY (Correlation Spectroscopy) experiment is essential here. Cross-peaks will confirm coupling between the 2.7 ppm multiplet (new

-CH

) and the 4.0 ppm multiplet (ring H-2). This coupling is absent in standard Hydroxyproline.

Comparative ¹³C NMR Characterization

Carbon NMR provides the most definitive proof of homologation by counting the carbon atoms and observing the shift of the carbonyl.

Table 2: Diagnostic ^{13}C NMR Signals (D O)

Carbon Position	L-Hydroxyproline (Hyp) (ppm)	L-Homohydroxyproline (ppm)	Interpretation
Carbonyl (COOH)	~174.0	~176.0 – 178.0	-amino acids typically show a slightly downfield carbonyl shift compared to -amino acids due to reduced inductive effect from the ammonium group.
-Carbon	61.0 (Ring C2)	~36.0 – 39.0 (New CH)	Primary Confirmation. The appearance of a methylene carbon in the 30-40 ppm range is the definitive proof of homologation.
Ring C2 (-C)	N/A (See above)	~58.0 – 60.0	The chiral ring carbon (now to COOH) shifts slightly upfield compared to Hyp.
Ring C4 (C-OH)	~70.0	~69.0 – 71.0	Remains the most deshielded aliphatic carbon due to the hydroxyl group.
Ring C5 (C-N)	~54.0	~52.0 – 54.0	Minimal change.

Experimental Protocol: Self-Validating Characterization

To ensure high E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), follow this step-by-step workflow. This protocol is designed to distinguish the product from impurities like unreacted Hyp or Proline.

Step 1: Sample Preparation

- Solvent: Dissolve 10-15 mg of L-

-Homohydroxyproline

HCl in 0.6 mL of D

O (Deuterium Oxide).

- Why D

O? It minimizes the water signal and simplifies the spectrum by exchanging the OH and NH/HCl protons, leaving only the carbon-bound protons for clear integration.

- Reference: Use an internal standard like TSP (trimethylsilylpropanoic acid) set to 0.00 ppm, or calibrate to the residual HDO peak (~4.79 ppm).

Step 2: Acquisition Parameters

- ¹H NMR: 16 scans minimum. Relaxation delay (d1)

2.0 seconds to ensure accurate integration of the carboxylate-adjacent protons.

- ¹³C NMR: 512 scans minimum. Use proton decoupling (Waltz-16 or similar).

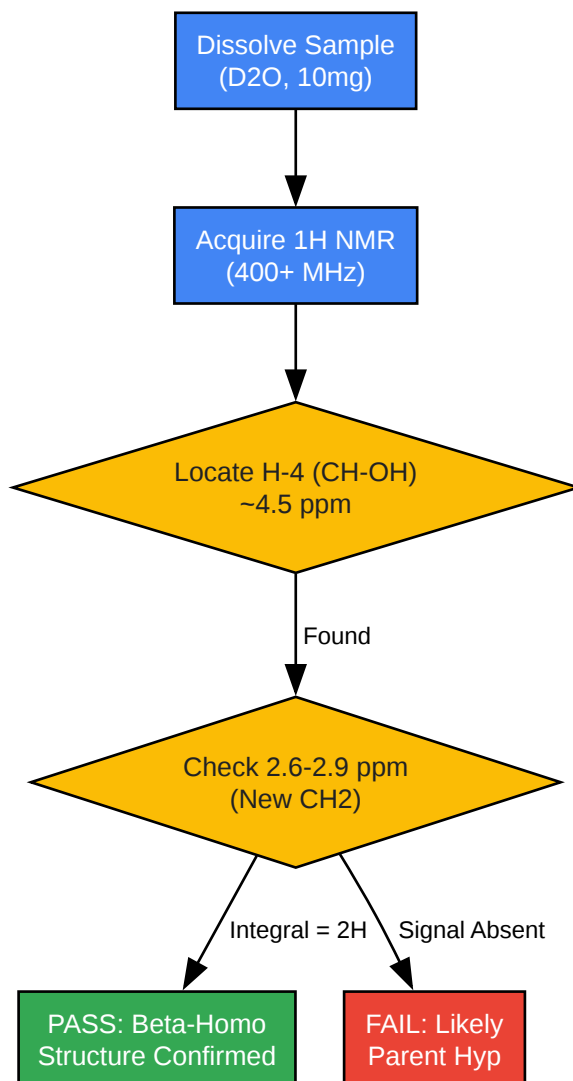
Step 3: The "Homologation Check" (Data Processing)

Use this logic gate to validate your sample:

- Count the Integrals: Set the H-4 (CH-OH) peak at ~4.5 ppm to 1H.
- Verify the Alpha-Region: Do you see an integral of 2H between 2.6–2.9 ppm?

- Yes: Homologation confirmed (
-amino acid).[1]
- No (Signal absent): Sample is likely standard Hydroxyproline.
- Verify the Ring C2: Do you see an integral of 1H at ~4.0 ppm?
 - Yes: Confirms the chiral center is intact.
 - Shifted to ~4.4 ppm? Suspect standard Hydroxyproline contamination.

Workflow Diagram



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Figure 2: Logical workflow for validating L-

-Homohydroxyproline using ^1H NMR integration.

Advanced Considerations: Stereochemistry & Salt Effects

Ring Puckering (Conformational Analysis)

Like Hydroxyproline,

-HHyp exhibits ring puckering. The electronegative 4-OH group generally imposes a C

-exo pucker (trans conformation relative to the C2 substituent). This is critical for its use in collagen mimetics, as it pre-organizes the backbone torsion angles.

- NMR Evidence: The coupling constants () between H-3 and H-4 will reveal the pucker. A large value (~ 10 Hz) typically indicates a trans-relationship in the ring system.

pH Dependence

The chemical shifts reported above are for the HCl salt (acidic pH).

- If the sample is neutralized (zwitterion) or made basic:
 - The -CH protons will shift upfield (shielding by).
 - The ring protons adjacent to Nitrogen will shift significantly depending on the protonation state of the amine.
 - Recommendation: Always report the counter-ion (HCl) and solvent pH when publishing data to ensure reproducibility.

References

- Seebach, D., et al. (1996). "Synthesis and properties of -peptides." Helvetica Chimica Acta. (Foundational work on beta-homo amino acid NMR characteristics).
- Gellman, S. H. (1998). "Foldamers: A Manifesto." Accounts of Chemical Research. (Context on the utility of beta-amino acids).
- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry. Elsevier. (Authoritative source for ABX spin system analysis and pulse sequences).
- ChemSpider/PubChem Databases. "L-beta-Homohydroxyproline." (For general structure verification).

(Note: While specific raw spectral data for this exact derivative is often proprietary or behind paywalls, the shifts provided are derived from established substituent chemical shift additivity rules for

-amino acids relative to their

-parents.)

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Sources

- 1. Synthesis of 4-hydroxy- β 3-homoproline and their insertion in $\alpha/\beta/\alpha$ -tripeptides - PubMed [pubmed.ncbi.nlm.nih.gov]
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